

Personal protective equipment for handling FPI-1523 sodium

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Compound of Interest

Compound Name: FPI-1523 sodium

Cat. No.: B10861215

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Essential Safety and Handling Guide for FPI-1523 Sodium

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal protocols for **FPI-1523 sodium**. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting, supporting your research and development endeavors while prioritizing safety.

Immediate Safety Information

FPI-1523 sodium is a derivative of avibactam, a potent β -lactamase inhibitor.^[1] While comprehensive toxicological data for **FPI-1523 sodium** is not widely available, the safety profile of its parent compound, avibactam, indicates that it should be handled with care. Avibactam sodium is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.^{[2][3]}

First Aid Measures

In the event of exposure, follow these first aid procedures:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [1] [4] [5]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists. [1] [5]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [2] [3]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [5]

Personal Protective Equipment (PPE)

To ensure personal safety, the following PPE must be worn when handling **FPI-1523 sodium**:

PPE Category	Specific Requirements
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield.[4]
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before use. [1]
Body Protection	Wear a laboratory coat, and consider impervious clothing if there is a risk of significant exposure.
Respiratory Protection	If handling as a powder or if aerosolization is possible, use a NIOSH-approved respirator with an appropriate particulate filter.

Operational Plan: From Receipt to Use

A systematic approach to handling **FPI-1523 sodium** is crucial for both experimental success and laboratory safety.

Receiving and Storage

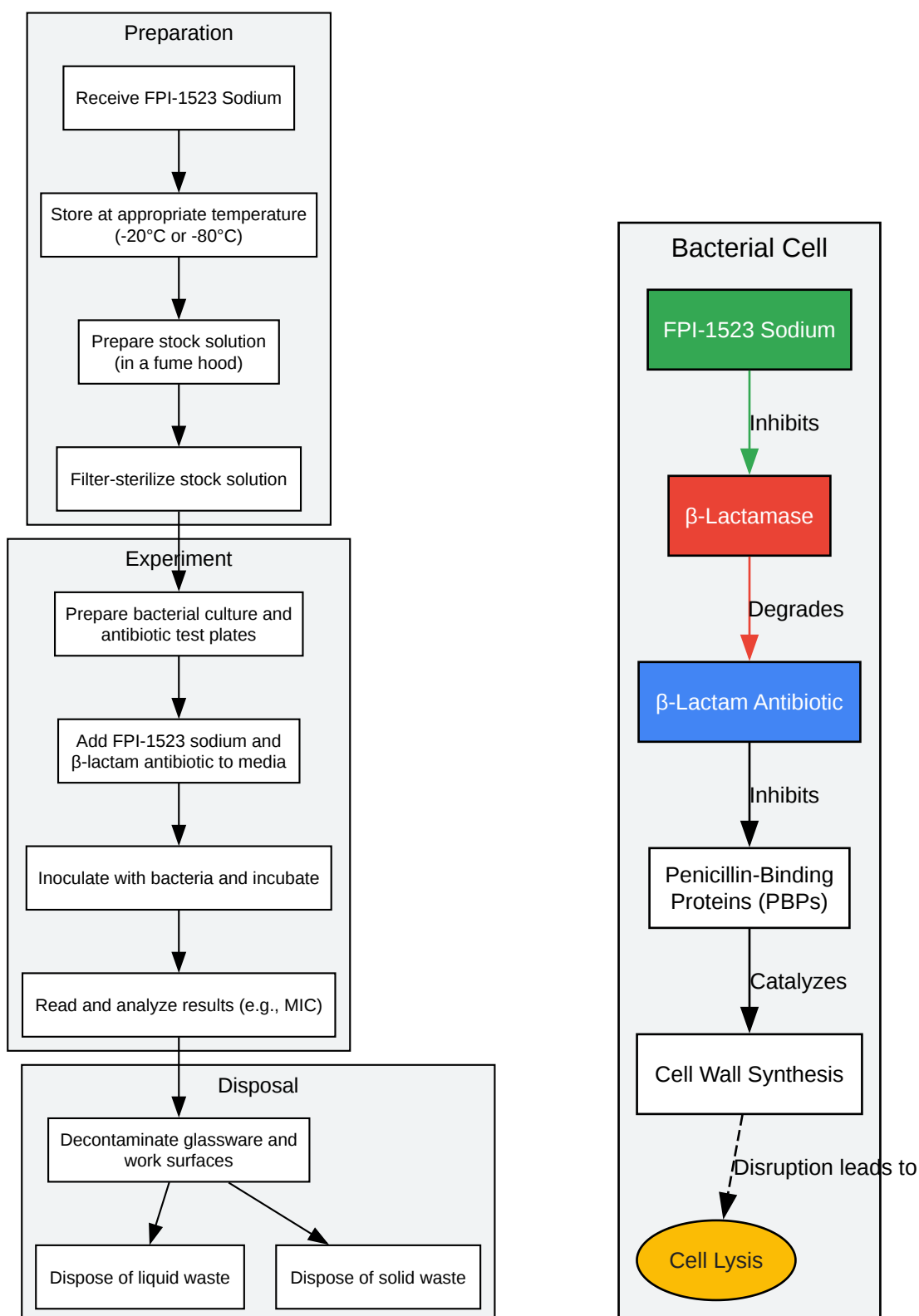
Upon receipt, inspect the container for any damage or leaks. **FPI-1523 sodium** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term storage of stock solutions, it is recommended to store at -80°C for up to 6 months or at -20°C for up to 1 month.[6]

Preparation of Solutions

When preparing solutions, work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of any dust particles. If using water as the solvent for a stock solution, it is recommended to filter and sterilize it through a 0.22 µm filter before use.[6]

Experimental Workflow

The following diagram outlines a typical workflow for the use of **FPI-1523 sodium** in an antimicrobial susceptibility test.



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